

An In-depth Technical Guide to Dioctyl Malonate

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Compound of Interest

Compound Name: *Dioctyl malonate*

Cat. No.: *B098575*

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A Note on Nomenclature: The term "**dioctyl malonate**" can be ambiguous as "octyl" can refer to several isomers. Furthermore, a significant point of clarification is the distinction between malonates and maleates, with which they are sometimes confused. Malonates are esters of propanedioic acid (malonic acid), whereas maleates are esters of (Z)-butenedioic acid (maleic acid). This guide will focus on a specific, representative **dioctyl malonate** isomer, di-n-octyl malonate, the diester of malonic acid and n-octanol. While a dedicated CAS number and extensive experimental data for this specific compound are not readily available in public databases, its properties and synthesis can be understood through established principles of organic chemistry.

Di-n-octyl Malonate: IUPAC Name and CAS Number

- IUPAC Name: dioctyl propanedioate
- CAS Number: A specific CAS number for di-n-octyl malonate is not consistently reported in major chemical databases. For related compounds, such as bis(2-ethylhexyl) malate, the CAS number is 56235-92-8[1]. It is crucial for researchers to verify the specific isomer and corresponding identifier when sourcing or synthesizing this compound.

Physicochemical Properties

Quantitative data for di-n-octyl malonate is not extensively published. However, based on the properties of similar long-chain dialkyl esters and related compounds like diethyl malonate, the following properties can be estimated.

Property	Estimated Value
Molecular Formula	C ₁₉ H ₃₆ O ₄
Molecular Weight	328.49 g/mol
Appearance	Colorless to pale yellow oily liquid
Boiling Point	> 250 °C (decomposes)
Melting Point	< 0 °C
Density	~0.9 g/cm ³
Solubility in Water	Insoluble
Solubility in Solvents	Soluble in alcohols, ethers, and other organic solvents

Experimental Protocols

Synthesis of Di-n-octyl Malonate via Fischer Esterification

The most common method for synthesizing dialkyl malonates is the Fischer esterification of malonic acid with the corresponding alcohol, in this case, n-octanol. This reaction is typically catalyzed by a strong acid.

Materials:

- Malonic acid (1 equivalent)
- n-octanol (2.2 equivalents)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.02 equivalents)
- Toluene (as a solvent to facilitate water removal)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

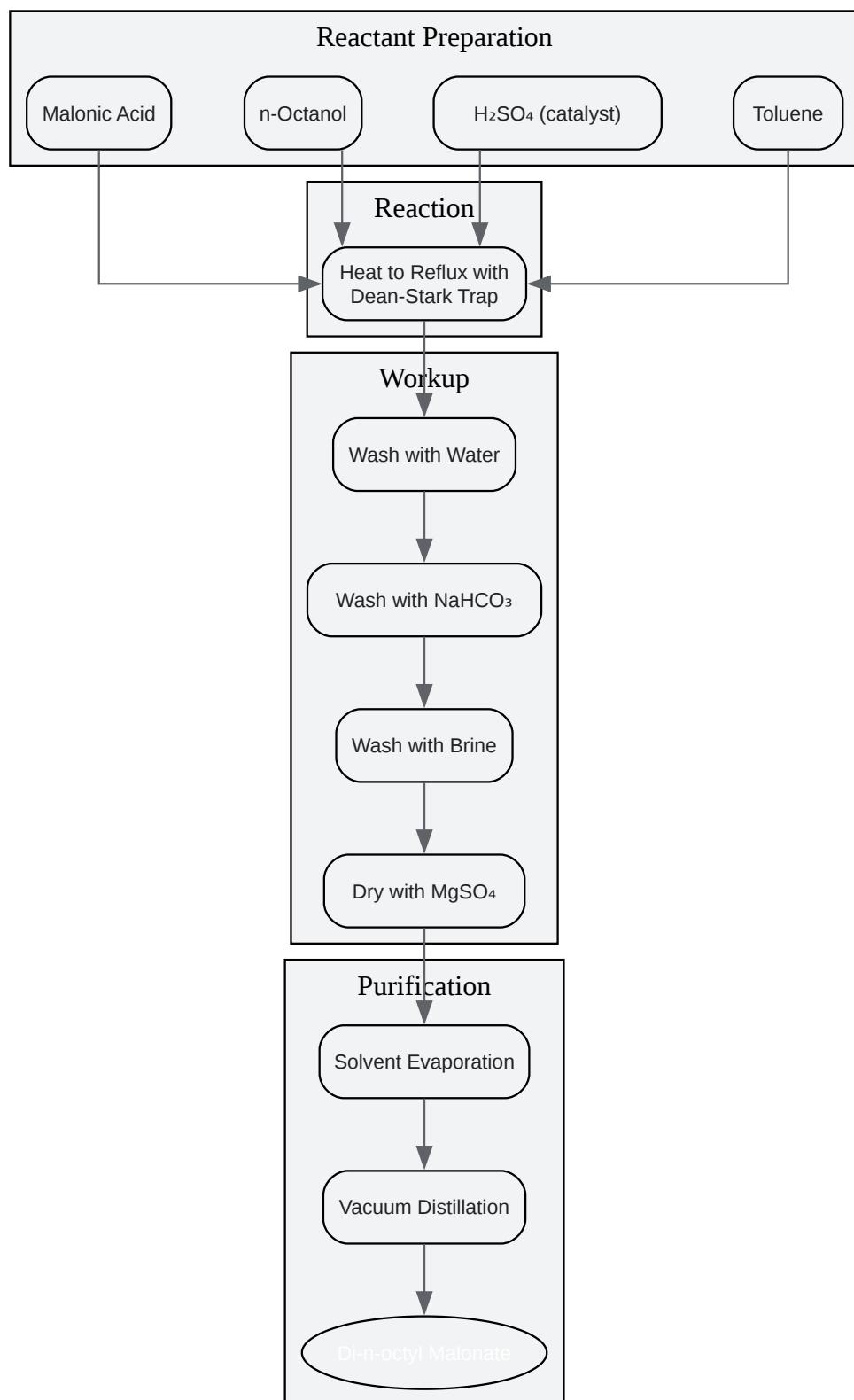
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add malonic acid, n-octanol, and toluene.
- With gentle stirring, slowly add the catalytic amount of concentrated sulfuric acid.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene and excess n-octanol under reduced pressure using a rotary evaporator.
- The resulting crude di-n-octyl malonate can be further purified by vacuum distillation.

Visualizations

Experimental Workflow for the Synthesis of Di-n-octyl Malonate

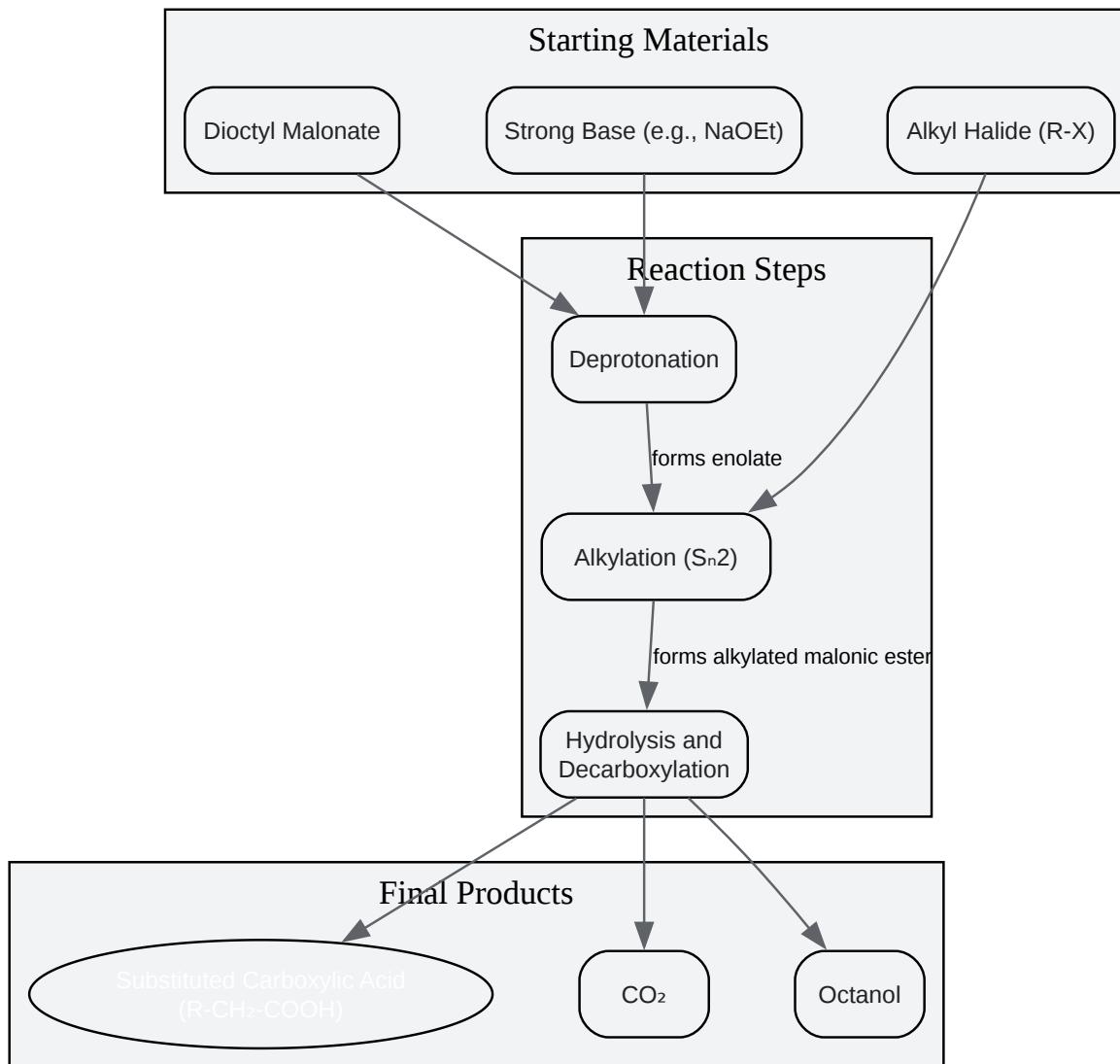


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Caption: Fischer Esterification Workflow for Di-n-octyl Malonate Synthesis.

Logical Relationship in Malonic Ester Synthesis

Malonic esters, such as **dioctyl malonate**, are key reagents in the malonic ester synthesis, a versatile method for preparing substituted carboxylic acids.

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Caption: Logical Flow of the Malonic Ester Synthesis.

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References

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